

An In-depth Technical Guide to 2,4-Dimethylbenzophenone (CAS 1140-14-3)

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Compound of Interest

Compound Name: 2,4-Dimethylbenzophenone

Cat. No.: B072148

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Introduction

2,4-Dimethylbenzophenone, with a CAS registry number of 1140-14-3, is an aromatic ketone that has garnered interest in various chemical applications. Structurally, it is a derivative of benzophenone, featuring two methyl groups on one of its phenyl rings. This substitution pattern influences its physical and chemical properties, making it a subject of study in fields ranging from polymer chemistry to materials science. While its primary applications are currently outside the pharmaceutical domain, the benzophenone scaffold itself is a recurring motif in a number of biologically active molecules.^[1] This guide provides a comprehensive overview of the core technical aspects of **2,4-Dimethylbenzophenone**, including its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and an exploration of its known mechanisms of action.

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **2,4-Dimethylbenzophenone** is fundamental for its application in research and development. The following tables summarize key quantitative data for this compound.

Table 1: General and Physical Properties

Property	Value	Reference(s)
CAS Number	1140-14-3	[2]
Molecular Formula	C ₁₅ H ₁₄ O	[2]
Molecular Weight	210.27 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	
Melting Point	Not applicable (liquid at room temperature)	
Boiling Point	189 °C	[3]
Density	1.07 g/cm ³	[3]

Table 2: Spectroscopic Data

Spectrum Type	Key Data/Peaks	Reference(s)
¹ H NMR	Available	[4]
¹³ C NMR	Available	[2]
Infrared (IR)	Available	[2] [5]
Mass Spectrometry (MS)	m/z 210 (M+), 195, 132, 105, 77	[2] [6]

Experimental Protocols

Synthesis: Friedel-Crafts Acylation

The most common method for the synthesis of benzophenones, including **2,4-Dimethylbenzophenone**, is the Friedel-Crafts acylation. This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring with an acyl halide or anhydride in the presence of a Lewis acid catalyst.[\[7\]](#)

Reaction Scheme:

Step 1: Formation of Acylium Ion

Benzoyl Chloride AlCl_3

+ AlCl_3

Acylium Ion
(Electrophile)

$[\text{AlCl}_4]^-$

Step 2: Electrophilic Attack

$m\text{-Xylene}$

+ Acylium Ion

Sigma Complex
(Resonance Stabilized)

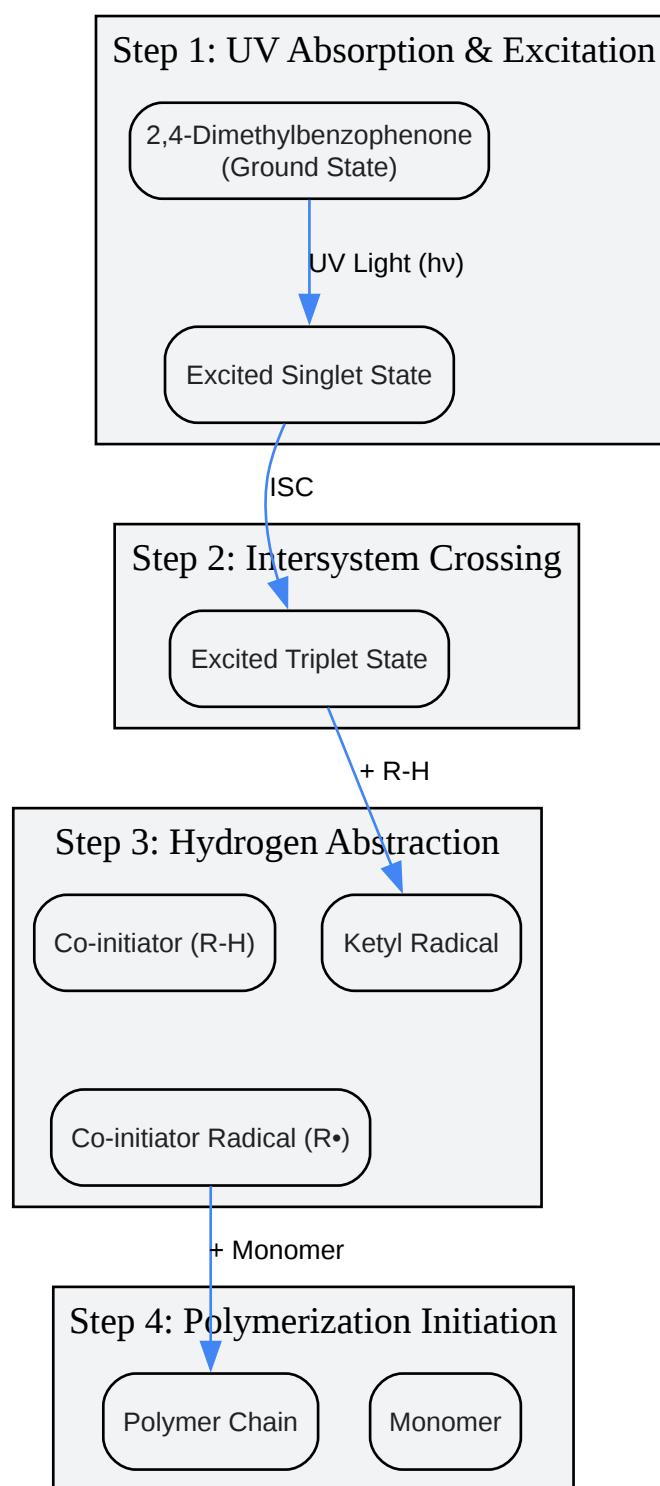
+ $[\text{AlCl}_4]^-$

Step 3: Deprotonation and Product Formation

2,4-Dimethylbenzophenone

HCl

AlCl_3 (regenerated)



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